

A Comprehensive Technical Guide to the Safe Handling of Cyhalothrin-d5

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Compound of Interest

Compound Name: Cyhalothrin-d5

Cat. No.: B12420381

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data, handling procedures, and relevant experimental considerations for **Cyhalothrin-d5**. Given that **Cyhalothrin-d5** is an isotopically labeled version of cyhalothrin, its chemical and toxicological properties are considered equivalent to the unlabeled parent compound and its isomers, such as lambda-cyhalothrin.^[1] The primary application of **Cyhalothrin-d5** is as an internal standard in isotope dilution mass spectrometry for the quantitative analysis of cyhalothrin pesticides.^[1]

Substance Identification and Properties

Cyhalothrin is a synthetic pyrethroid insecticide.^{[2][3]} The "-d5" designation indicates that five hydrogen atoms on the phenoxy ring have been replaced with deuterium.^[1] This labeling provides a distinct mass signature for use in analytical chemistry without altering the compound's chemical behavior during sample preparation and analysis.^[1]

Table 1: Physical and Chemical Properties of Cyhalothrin/Lambda-Cyhalothrin

Property	Value	Source
Chemical Formula	C23H14ClD5F3NO3 (for D5 variant)	[4]
Molecular Weight	454.88 g/mol (for D5 variant)	[1] [4]
Appearance	Colorless to beige solid or yellow-brown viscous liquid (technical grade). [2] [3] [5]	[2] [3] [5]
Odor	Mild, characteristic. [2] [3] [5]	[2] [3] [5]
Solubility in Water	Low; 5 x 10 ⁻³ mg/L. [5]	[5]
Vapor Pressure	1.5 x 10 ⁻⁹ mm Hg at 20°C (nonvolatile). [5]	[5]

| Stability | Stable to light; decomposes at 275°C. Slowly hydrolyzed in water in sunlight at pH 7-9.[\[2\]](#) |[\[2\]](#) |

Hazard Identification and Toxicology

Cyhalothrin is classified as a Type II pyrethroid, which acts as a potent neurotoxin to insects and is also toxic to mammals and aquatic life.[\[2\]](#)[\[6\]](#) The primary mechanism of action involves the disruption of sodium channel function in nerve cells, leading to prolonged excitation, paralysis, and death.[\[5\]](#)

Table 2: Acute Toxicity Data for Lambda-Cyhalothrin

Route	Species	Value	Classification	Source
Oral LD50	Rat (male)	79 mg/kg	Highly to Moderately Toxic	[5]
Oral LD50	Rat (female)	56 mg/kg	Highly to Moderately Toxic	[5] [7]
Dermal LD50	Rat	632 mg/kg	Moderately Toxic	[5] [7]

| Inhalation LC50 (4h) | Rat | 0.175 - 0.315 mg/L | Moderately Toxic |[5] |

Key Health Hazards:

- Acute Toxicity: Toxic if swallowed and may be fatal if it enters airways.[8][9] Harmful if inhaled or absorbed through the skin.[8][10]
- Skin and Eye Irritation: Causes skin and eye irritation.[8][9] A common effect of dermal exposure is paresthesia, a tingling, itching, or burning sensation on the skin, which is typically transient and resolves within 24-36 hours.[2][11]
- Neurotoxicity: May cause effects on the peripheral nervous system, potentially leading to dizziness, headache, convulsions, and ataxia.[12][13]
- Environmental Hazards: Very toxic to aquatic life with long-lasting effects.[5][14][15] It is highly toxic to fish and aquatic invertebrates.[5]

Handling, Storage, and Personal Protective Equipment (PPE)

Safe handling and storage are critical to minimize exposure risk for laboratory personnel.

Handling:

- Avoid contact with skin, eyes, and clothing.[4][14]
- Do not breathe dust, fumes, or vapors.[9][15]
- Work in a well-ventilated area, preferably under a chemical fume hood.[4][8]
- Prevent eating, drinking, and smoking in areas where the chemical is handled.[10][14][15]
- Wash hands thoroughly after handling.[9][15]

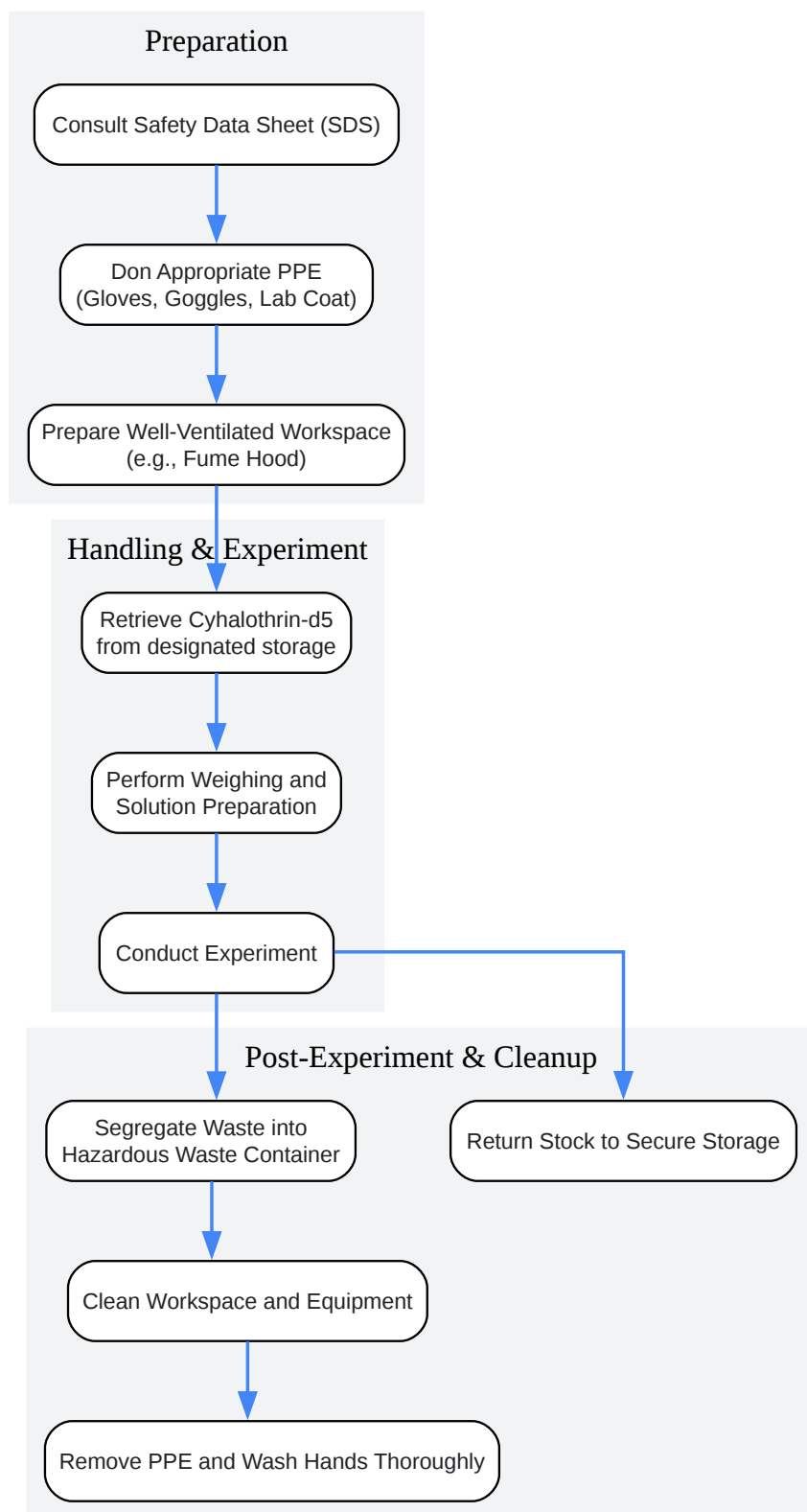
Storage:

- Store in a cool, dry, and well-ventilated place.[4][14]

- Keep containers tightly closed and properly labeled.[\[8\]](#)[\[14\]](#)
- Store locked up, out of reach of children.[\[10\]](#)[\[14\]](#)
- Keep away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents.[\[8\]](#)[\[14\]](#) Recommended storage temperature is often 2-8°C.[\[1\]](#)

Personal Protective Equipment (PPE): The specific PPE required can vary based on the formulation and task. Always consult the product-specific Safety Data Sheet.[\[6\]](#)[\[16\]](#) A comprehensive PPE setup includes:

- Eye Protection: Chemical splash goggles or a face shield.[\[10\]](#)[\[16\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile or butyl rubber), a lab coat, and coveralls as needed.[\[7\]](#)[\[8\]](#)[\[17\]](#) Pant legs should be worn over boots.[\[16\]](#)
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator with an organic vapor cartridge and a particulate pre-filter (R, P, or HE) is recommended.[\[10\]](#)



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Caption: Workflow for the safe handling of **Cyhalothrin-d5** in a laboratory setting.

First Aid and Emergency Procedures

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[10][15]
- Skin Contact: Remove contaminated clothing immediately. Rinse skin with plenty of water for 15-20 minutes. Call a poison control center or doctor for advice.[10]
- Eye Contact: Hold eye open and rinse slowly and gently with water for 15-20 minutes. Remove contact lenses, if present, after the first 5 minutes, then continue rinsing. Seek medical attention.[9][10]
- Ingestion: Call a poison control center or doctor immediately. Do NOT induce vomiting, as the product may contain petroleum distillates that can cause aspiration pneumonia.[9][10] Do not give anything by mouth to an unconscious person.[10]

Accidental Release Measures:

- Evacuate unnecessary personnel from the area.[10]
- Wear appropriate PPE.[8][10]
- Prevent the spill from entering drains or waterways.[4]
- For liquid spills, cover with an inert absorbent material (e.g., sand, vermiculite) and collect into a suitable, closed container for hazardous waste disposal.[4][9]
- Clean the spill area thoroughly with a detergent and water.[10]

Experimental Protocols: Use as an Internal Standard

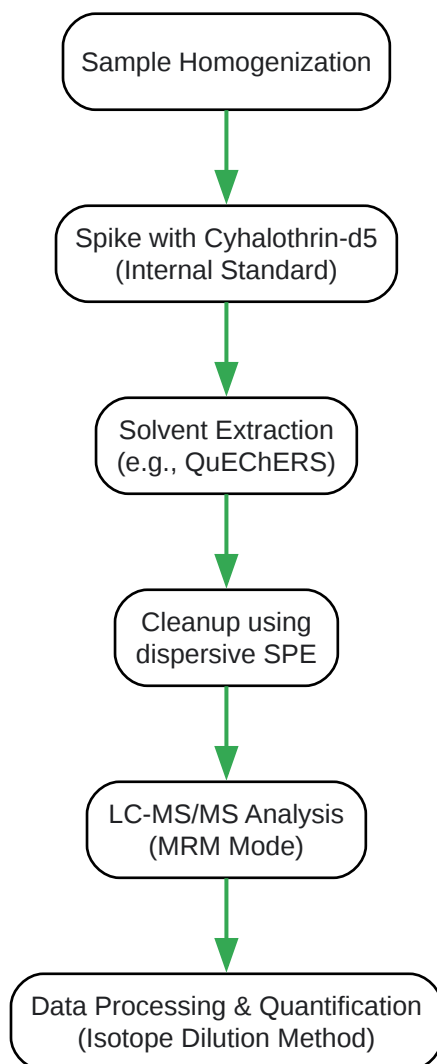
Cyhalothrin-d5 is primarily used as an internal standard for the quantification of cyhalothrin residues in complex matrices like food, soil, or water. The following is a generalized protocol for such an analysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Objective: To quantify lambda-cyhalothrin in a sample matrix using isotope dilution.

Methodology:

- Sample Preparation:
 - Homogenize a known weight of the sample (e.g., 5-10 g of fruit puree).
 - Spike the sample with a known amount of **Cyhalothrin-d5** solution (internal standard) at a concentration similar to the expected analyte concentration.
 - Perform a solvent extraction, typically using an organic solvent like acetonitrile. This is often followed by the addition of salts (e.g., magnesium sulfate, sodium chloride) to induce phase separation (a technique known as QuEChERS - Quick, Easy, Cheap, Effective, Rugged, and Safe).
 - Vortex and centrifuge the sample to separate the layers.
- Sample Cleanup (Dispersive Solid-Phase Extraction - dSPE):
 - Take an aliquot of the acetonitrile (upper) layer.
 - Add a mixture of dSPE sorbents (e.g., primary secondary amine (PSA) to remove organic acids and sugars, C18 to remove nonpolar interferences, and MgSO₄ to remove residual water).
 - Vortex and centrifuge.
- Analysis by LC-MS/MS:
 - Transfer the final cleaned extract into an autosampler vial.
 - Inject a small volume (e.g., 5 µL) into the LC-MS/MS system.
 - Liquid Chromatography (LC): Use a C18 reverse-phase column to separate the analyte from matrix components. A gradient elution with mobile phases like water and methanol/acetonitrile (both often containing a small amount of formic acid or ammonium formate) is typical.

- Tandem Mass Spectrometry (MS/MS): Operate the mass spectrometer in Multiple Reaction Monitoring (MRM) mode. Monitor at least two specific precursor-to-product ion transitions for both lambda-cyhalothrin and the **Cyhalothrin-d5** internal standard to ensure accurate identification and quantification.
- Quantification:
 - Create a calibration curve using standards of lambda-cyhalothrin of known concentrations, with each standard also containing a fixed concentration of the **Cyhalothrin-d5** internal standard.
 - Calculate the ratio of the analyte peak area to the internal standard peak area for both the standards and the samples.
 - Quantify the amount of lambda-cyhalothrin in the sample by comparing its area ratio to the calibration curve. The use of the isotopically labeled internal standard corrects for any loss of analyte during sample preparation and for matrix effects that can suppress or enhance the instrument signal.^[1]

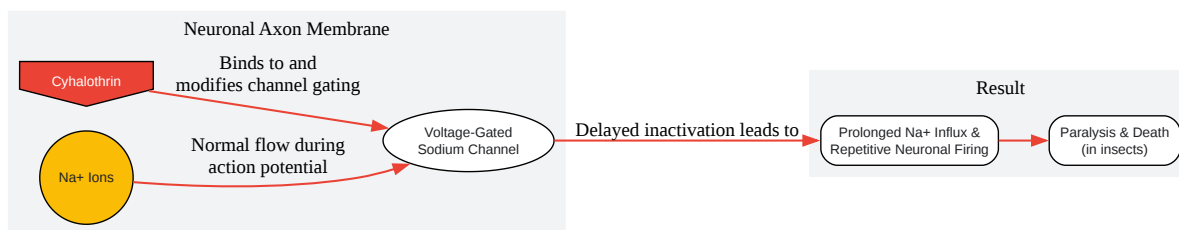


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Caption: General workflow for pesticide residue analysis using a deuterated internal standard.

Mechanism of Action Visualization

Cyhalothrin, like other pyrethroids, targets the voltage-gated sodium channels in the neuronal membranes of insects and mammals.



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Caption: Mechanism of action of Cyhalothrin on voltage-gated sodium channels in neurons.

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References

1. λ-三氟氯氰菊酯- (苯氧基-d5) PESTANAL®, analytical standard | Sigma-Aldrich [sigmaaldrich.com]
2. Cyhalothrin | C₂₃H₁₉ClF₃NO₃ | CID 5281873 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. Cyhalothrin (Clocythrin, Lambda-cyhalothrin) CAS#68085-85-8 [kangmei.com]
4. hpc-standards.com [hpc-standards.com]
5. npic.orst.edu [npic.orst.edu]
6. downloads.regulations.gov [downloads.regulations.gov]
7. agilent.com [agilent.com]
8. naclind.com [naclind.com]
9. merck.com [merck.com]
10. assets.greenbook.net [assets.greenbook.net]

- 11. choice-chem.com [choice-chem.com]
- 12. lambda-Cyhalothrin | C₂₃H₁₉ClF₃NO₃ | CID 6440557 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. Cyhalothrin (UK PID) [inchem.org]
- 14. cdn1.npcdn.net [cdn1.npcdn.net]
- 15. guidechem.com [guidechem.com]
- 16. apps.msuetextension.org [apps.msuetextension.org]
- 17. solutionsstores.com [solutionsstores.com]
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